

# Nootkatin: A Comprehensive Technical Guide to its Physicochemical Properties and Solubility

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## Compound of Interest

Compound Name: Nootkatin  
Cat. No.: B12803902

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## Abstract

**Nootkatin**, a naturally occurring sesquiterpenoid, is a compound of significant interest in the pharmaceutical and flavor industries. Best known as the characteristic flavor and aroma component of grapefruit, its potential therapeutic applications are also the subject of ongoing research. This technical guide provides an in-depth overview of the physicochemical properties and solubility of **Nootkatin**, presenting key data in a structured format to support research and development activities. Detailed methodologies for the determination of these properties are also outlined, alongside a visualization of its key signaling pathway.

## Physicochemical Properties

**Nootkatin**'s utility in various applications is fundamentally governed by its physicochemical characteristics. A comprehensive summary of these properties is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C <sub>15</sub> H <sub>22</sub> O	[1][2][3]
Molecular Weight	218.33 g/mol	[1][3]
Appearance	White to yellowish crystalline solid or colorless to yellowish liquid	[1][2]
Melting Point	32-38 °C	[1][3]
Boiling Point	125-130 °C at 0.50 mm Hg; 170 °C	[1][4]
pKa (predicted)	7.765	[5]
Log P (Octanol-Water Partition Coefficient)	~3.8	[3][4]
Vapor Pressure	0.001183 mm Hg at 23°C	[3][4]

## Solubility Profile

The solubility of **Nootkatin** in various solvents is a critical parameter for its formulation and delivery. **Nootkatin** is sparingly soluble in water but demonstrates good solubility in several organic solvents. A summary of its solubility is provided in Table 2.

Solvent	Solubility	Reference(s)
Water	Very slightly soluble (~2.375 mg/L at 25°C, estimated)	[1]
Ethanol	Soluble (~33 mg/mL)	[2]
Dimethyl Sulfoxide (DMSO)	Soluble (~20 mg/mL)	[2]
Dimethylformamide (DMF)	Soluble (~33 mg/mL)	[2]
Dipropylene Glycol	Soluble	[1]
Oils	Soluble	[2]

## Experimental Protocols

The following sections describe generalized experimental methodologies for determining the key physicochemical and solubility properties of a compound like **Nootkatin**.

### Determination of Melting Point

The melting point of a solid crystalline substance is the temperature at which it changes state from solid to liquid.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital melting point device)
- Capillary tubes
- Thermometer
- Spatula

Procedure:

- Ensure the **Nootkatin** sample is dry and in a fine powder form.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the sample at a steady rate of 1-2 °C per minute.
- Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire solid has turned into a clear liquid (the completion of melting). The range between these two temperatures is the melting point range.

### Determination of Boiling Point (Micro Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath)

Procedure:

- Place a small amount of liquid **Nootkatin** into the small test tube.
- Invert the sealed capillary tube and place it into the test tube with the open end submerged in the liquid.
- Attach the test tube to a thermometer and immerse the setup in a heating bath.
- Heat the bath gradually. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until the bubbling is rapid and continuous.
- Turn off the heat and allow the bath to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.

## Determination of Solubility

This protocol outlines a general method for qualitatively and quantitatively assessing the solubility of **Nootkatin** in a given solvent.

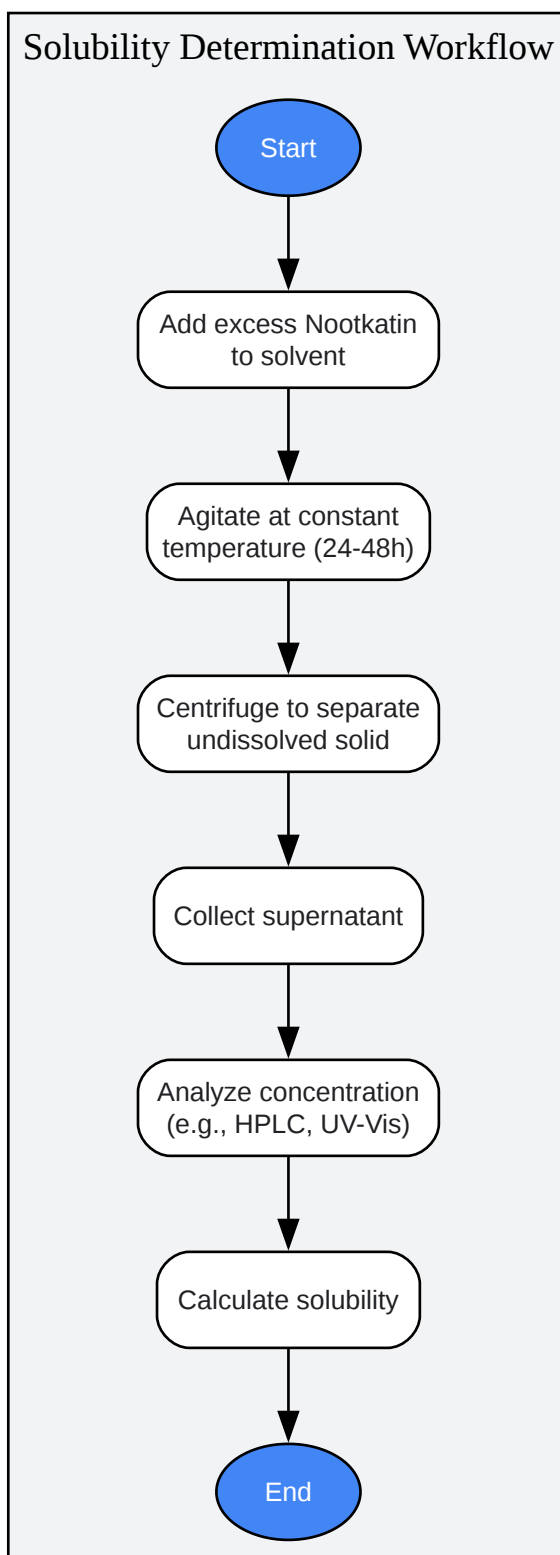
Apparatus:

- Vials or test tubes
- Analytical balance

- Vortex mixer or magnetic stirrer
- Centrifuge
- Spectrophotometer or High-Performance Liquid Chromatography (HPLC) system

Procedure (Quantitative - Shake-Flask Method):

- Add an excess amount of **Nootkatin** to a known volume of the solvent in a vial.
- Seal the vial and agitate it at a constant temperature for a set period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, centrifuge the solution to separate the undissolved solid.
- Carefully withdraw a known volume of the supernatant.
- Dilute the supernatant with an appropriate solvent and determine the concentration of **Nootkatin** using a suitable analytical method such as UV-Vis spectrophotometry or HPLC with a pre-established calibration curve.
- Calculate the solubility in units such as mg/mL or mol/L.



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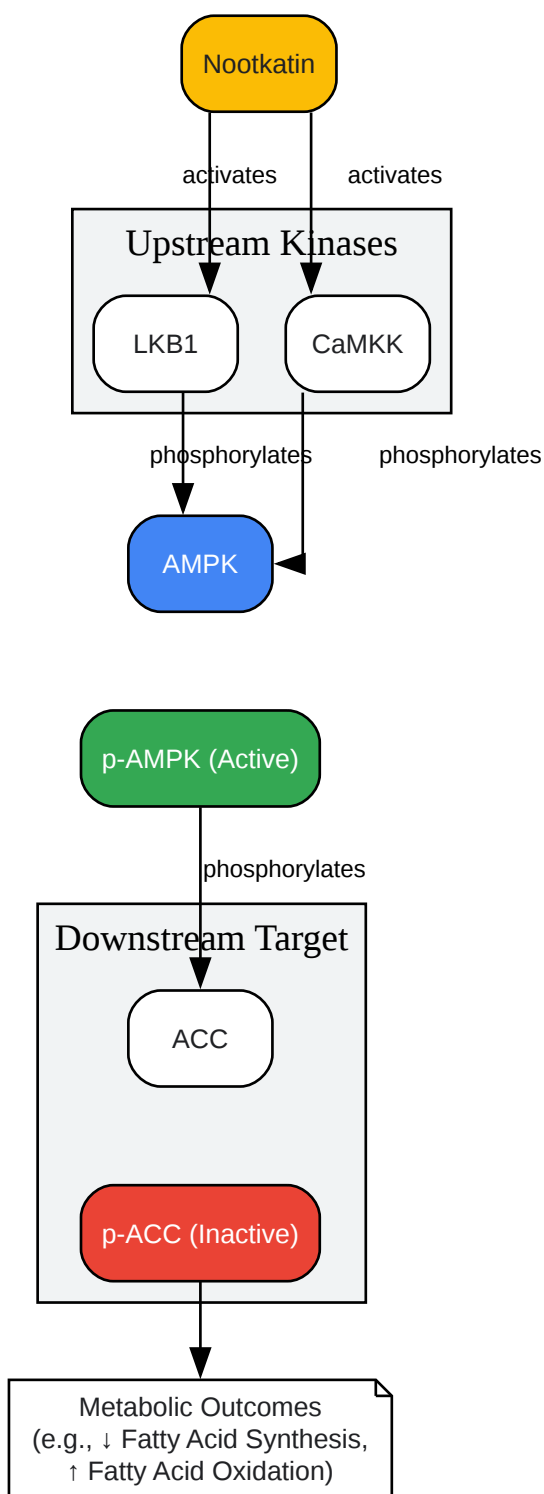
Caption: A generalized workflow for the experimental determination of **Nootkatin**'s solubility.

## Biological Activity and Signaling Pathway

**Nootkatin** has been shown to exhibit various biological activities, including the activation of AMP-activated protein kinase (AMPK), a key regulator of cellular energy metabolism.

### AMPK Signaling Pathway Activation by Nootkatin

**Nootkatin** is known to activate AMPK, which in turn phosphorylates downstream targets such as Acetyl-CoA Carboxylase (ACC), leading to the inhibition of fatty acid synthesis and the promotion of fatty acid oxidation. This activation is mediated by upstream kinases, including Liver Kinase B1 (LKB1) and  $\text{Ca}^{2+}$ /Calmodulin-Dependent Protein Kinase Kinase (CaMKK).



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